Technical Monograph: 2-Iodo-5-nitrobenzonitrile

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Compound of Interest	
Compound Name:	*2-Iodo-5-nitrobenzonitrile*
CAS No.:	*101421-15-2*
Cat. No.:	*B011657*

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Core Identity & Synthetic Utility in Medicinal Chemistry

Executive Summary

2-Iodo-5-nitrobenzonitrile (CAS: 35675-47-5) serves as a high-value "linchpin" intermediate in the synthesis of complex pharmaceutical agents, particularly kinase inhibitors and bicyclic heterocycles. Its structural uniqueness lies in its orthogonal reactivity: it possesses three distinct functional handles—an aryl iodide, a nitro group, and a nitrile—each susceptible to specific, non-interfering chemical transformations. This guide details its physicochemical profile, a validated synthesis protocol via the Sandmeyer reaction, and its strategic application in divergent synthesis.

Chemical Identity & Physicochemical Profile[1][2][3][4]

The molecule is characterized by an electron-deficient benzene ring, activated for nucleophilic aromatic substitution (

) and palladium-catalyzed cross-coupling.

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Table 1: Physicochemical Specifications

Property	Specification	Notes
IUPAC Name	2-Iodo-5-nitrobenzonitrile	
CAS Registry Number	35675-47-5	
Molecular Formula		
Molecular Weight	274.02 g/mol	
Appearance	Yellow to brownish-yellow crystalline solid	Color intensity varies with purity.[1]
Melting Point	106–110 °C	Sharp melt indicates high purity.
Solubility	DMSO, DMF, Ethyl Acetate, DCM	Low solubility in water/hexanes.
Electronic Character	Highly Electron Deficient	Nitro and Cyano groups withdraw electron density, activating the C-I bond.

Validated Synthesis Protocol: The Sandmeyer Route

The most robust access to **2-iodo-5-nitrobenzonitrile** is via the diazotization-iodination (Sandmeyer) sequence starting from 2-amino-5-nitrobenzonitrile.

Mechanistic Rationale

- Substrate: 2-amino-5-nitrobenzonitrile is used because the amino group directs the iodination position.
- Solvent System: A mixture of Acetic Acid (AcOH) and Sulfuric Acid (

) is critical. The electron-withdrawing nitro and cyano groups make the starting aniline weakly basic; strong acid is required to solubilize it and ensure complete diazotization.
- Temperature Control: The diazonium intermediate is thermally unstable. Diazotization must occur < 5°C.

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Step-by-Step Methodology

Reagents:

- 2-Amino-5-nitrobenzonitrile (1.0 eq)
- Sodium Nitrite (

  , 1.2 eq)
- Potassium Iodide (

  , 1.5 eq)
- Sulfuric Acid / Acetic Acid / Water

Protocol:

- Solubilization: Suspend 2-amino-5-nitrobenzonitrile in glacial acetic acid. Add concentrated

  dropwise while cooling to 0–5°C. Stir until a homogenous or fine slurry is obtained.
- Diazotization: Add an aqueous solution of

  dropwise, maintaining internal temperature < 5°C. Critical: Stir for 30–45 mins at 0°C to ensure complete formation of the diazonium salt.
- Iodination (The Quench): Dissolve

  in water. Add the cold diazonium solution slowly into the

  solution (or vice versa, depending on scale/exotherm control) at room temperature.
  - Observation: Vigorous evolution of nitrogen gas (

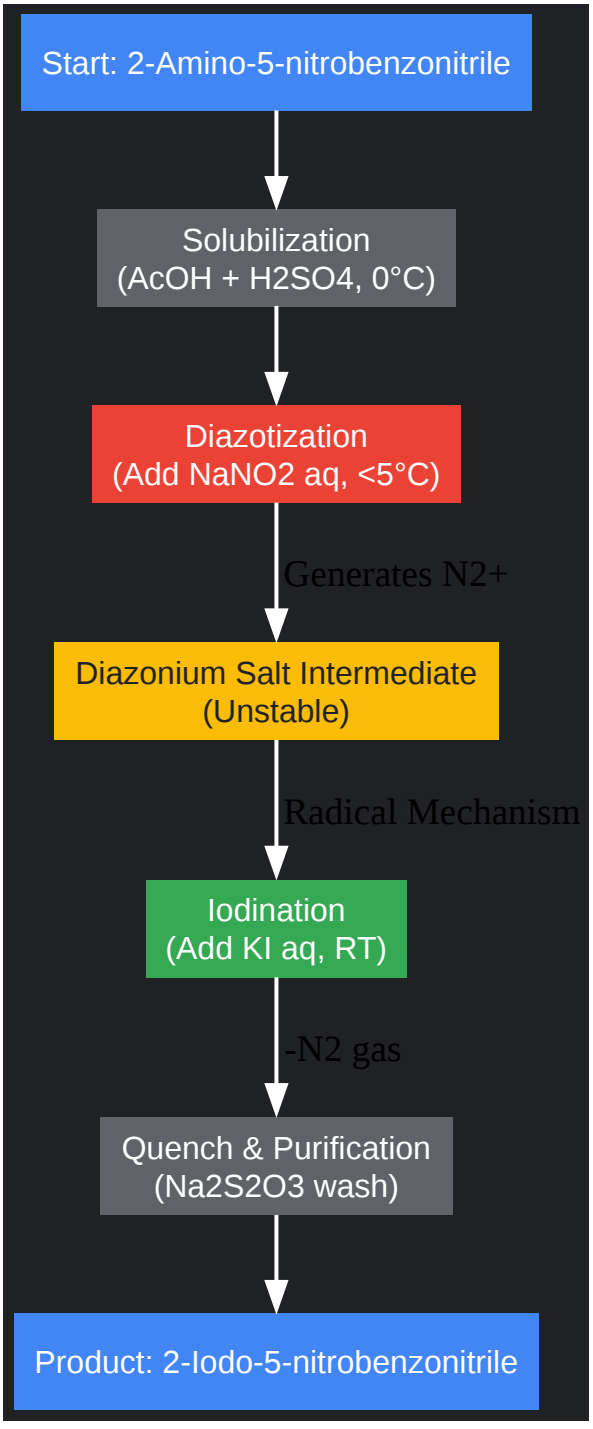
) and formation of a dark precipitate.
- Workup: Stir for 1–2 hours. Quench excess iodine with saturated sodium thiosulfate (

) solution (color changes from dark purple/brown to yellow).

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- Isolation: Filter the solid precipitate. Wash with water and cold ethanol. Recrystallize from Ethanol/Water if necessary.

Workflow Visualization



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Figure 1: Step-wise workflow for the Sandmeyer transformation of the aniline precursor to the aryl iodide.

Chemoselectivity & Reactivity Profile

The strategic value of **2-iodo-5-nitrobenzonitrile** lies in its ability to undergo divergent synthesis. The molecule presents three "sites" of reactivity that can be addressed sequentially. [2]

Site A: The Aryl Iodide (C-I Bond)

- Reactivity: High.
- Mechanism: Oxidative Addition (Pd(0)

  Pd(II)).
- Electronic Effect: The ortho-cyano and para-nitro groups are strongly electron-withdrawing. This reduces the electron density on the ring, significantly facilitating the oxidative addition step in Palladium-catalyzed couplings.
- Applications: Suzuki-Miyaura (biaryl synthesis), Sonogashira (alkynylation), and Heck reactions.

Site B: The Nitro Group ( )

- Reactivity: Reducible.
- Chemo-differentiation: Can be selectively reduced to the aniline (

) without affecting the nitrile or iodide if conditions are controlled (e.g.,

  or

).
- Risk: Catalytic hydrogenation (

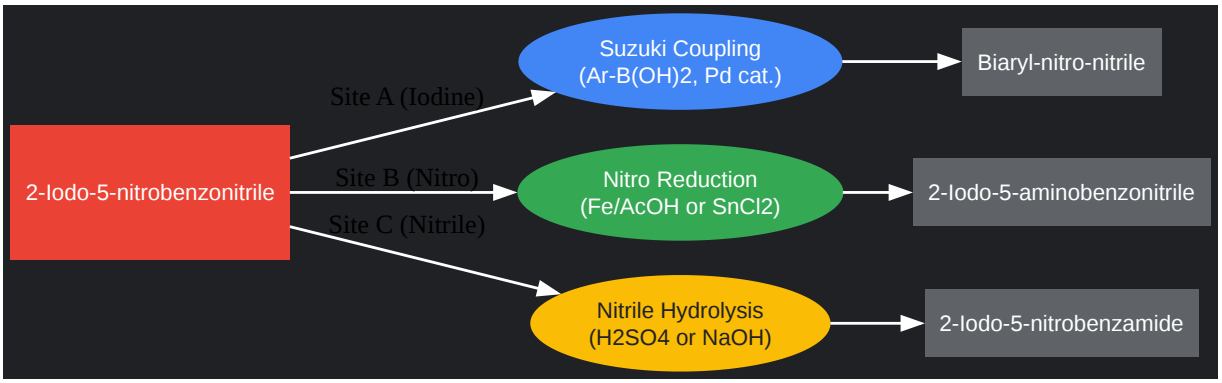
) runs the risk of hydro-deiodination (cleaving the C-I bond). Chemical reduction is preferred if the iodine must be retained.

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Site C: The Nitrile Group ( )

- Reactivity: Hydrolysis or Cyclization.
- Applications: Can be hydrolyzed to the amide/acid or reacted with azides to form tetrazoles. In drug discovery, it is often used to close rings (e.g., reacting with hydrazines to form indazoles after displacing the iodide).

Divergent Synthesis Map



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Figure 2: Divergent reactivity map showing orthogonal transformation pathways.

Handling & Safety (E-E-A-T)

Researchers must treat this compound with the caution reserved for multi-functionalized aromatics.

- Acute Toxicity: Nitriles are metabolic poisons (liberating cyanide in vivo). Nitro compounds are often methemoglobinemia inducers. Handle in a fume hood.
- Skin/Eye: Severe irritant.[3][4] The compound can be absorbed through the skin. Double-gloving (Nitrile) is recommended.

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- Stability: Stable at room temperature, but light-sensitive (due to the C-I bond). Store in amber vials.
- Waste: Segregate as halogenated organic waste. Do not mix with strong oxidizers.

Applications in Drug Discovery[7][8]

The **2-iodo-5-nitrobenzonitrile** scaffold is frequently cited in the synthesis of Kinase Inhibitors.

Case Study: Indazole Synthesis A common workflow involves:

- Suzuki Coupling: Reacting the iodine with an aryl boronic acid.
- Reduction: Reducing the nitro group to an amine.[5]
- Cyclization: The nitrile and the newly formed amine (or an introduced hydrazine) can be cyclized to form fused bicyclic systems like amino-indazoles or quinazolines, which are privileged structures in oncology (e.g., EGFR inhibitors).

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